

(R)-3-(1-Hydroxyethyl)phenol chemical structure

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Compound of Interest

Compound Name: (R)-3-(1-Hydroxyethyl)phenol

CAS No.: 625852-10-0

Cat. No.: B2961945

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Technical Guide: (R)-3-(1-Hydroxyethyl)phenol

High-Purity Chiral Intermediate for Acetylcholinesterase Inhibitors

Executive Summary

(R)-3-(1-Hydroxyethyl)phenol (CAS: 625852-10-0) is a critical chiral building block in the pharmaceutical industry, primarily serving as the stereochemical anchor for the synthesis of Rivastigmine (Exelon), a vital drug for the treatment of Alzheimer's disease and Parkinson's-associated dementia.

While the final drug Rivastigmine possesses the (S)-configuration, the (R)-enantiomer of this phenolic alcohol is of paramount importance for two reasons:

- **Stereochemical Inversion Strategies:** It serves as the substrate for displacement reactions (e.g., via mesylation) to generate the required (S)-amine center with high enantiopurity.
- **Impurity Profiling:** It acts as the definitive "distomer" standard to validate the enantiomeric excess (ee) of the (S)-precursor in retention-based synthetic routes.

This guide details the physicochemical profile, asymmetric synthesis via Transfer Hydrogenation (ATH), and the analytical protocols required to validate this compound.

Molecular Architecture & Physicochemical Profile

The molecule features a phenol ring substituted at the meta position with a chiral 1-hydroxyethyl group. The absolute configuration at the benzylic position is (R).

Table 1: Physicochemical Specifications

Property	Specification
IUPAC Name	3-[(1R)-1-hydroxyethyl]phenol
Common Name	(R)-3-(1-Hydroxyethyl)phenol
CAS Number	625852-10-0 (Enantiomer); 2415-09-0 (Racemate)
Molecular Formula	
Molecular Weight	138.16 g/mol
Appearance	White to off-white crystalline solid
Chirality	(R)-Enantiomer (Dextrorotatory, (+))
Solubility	Soluble in Methanol, Ethanol, DMSO; Sparingly soluble in water
Melting Point	112 – 116 °C (Typical for high purity)
pKa	~9.9 (Phenolic OH)

Synthetic Routes & Process Chemistry

The synthesis of **(R)-3-(1-Hydroxyethyl)phenol** is non-trivial due to the requirement for high enantiomeric excess (>98% ee). The industrial standard has shifted from classical resolution (inefficient) to Asymmetric Transfer Hydrogenation (ATH).

Asymmetric Transfer Hydrogenation (ATH)

This protocol utilizes a Ruthenium-based catalyst with a chiral diamine ligand to reduce 3-hydroxyacetophenone. This method is preferred over biological reduction (KREDs) for this specific substrate due to the ease of workup and scalability.

- Substrate: 3-Hydroxyacetophenone
- Catalyst System: $\text{RuCl}(\text{p-cymene})[(\text{R,R})\text{-TsDPEN}]$
- Hydrogen Source: Formic Acid / Triethylamine (5:2 azeotrope)
- Mechanism: Metal-ligand bifunctional catalysis (Noyori mechanism).

Causality of Choice: The (R,R)-TsDPEN ligand is selected specifically because it directs the hydride attack to the Si-face of the ketone, yielding the (R)-alcohol. Using the (S,S)-ligand would yield the (S)-alcohol.

Stereochemical Inversion to Rivastigmine

The utility of the (R)-alcohol lies in its conversion to the (S)-amine (Rivastigmine intermediate). This is achieved via activation of the alcohol (converting -OH to a good leaving group like Mesylate) followed by nucleophilic attack by dimethylamine. This

reaction proceeds with Walden Inversion, flipping the (R) center to (S).



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Figure 1: Synthetic pathway illustrating the ATH production of the (R)-alcohol and its subsequent inversion to the (S)-amine precursor for Rivastigmine.[1]

Experimental Protocols

Synthesis of (R)-3-(1-Hydroxyethyl)phenol via ATH

Safety Note: This reaction generates

gas. Ensure adequate venting.

Reagents:

- 3-Hydroxyacetophenone (13.6 g, 100 mmol)
- RuCl(p-cymene)[(R,R)-TsDPEN] (63.5 mg, 0.1 mol%)
- Formic acid/Triethylamine complex (5:2 molar ratio, 40 mL)
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc) for extraction.

Step-by-Step Methodology:

- Inerting: Purge a 250 mL round-bottom flask with nitrogen to remove oxygen, which deactivates the Ru-catalyst.
- Charging: Add 3-hydroxyacetophenone and the Ru-catalyst to the flask.
- Reaction Initiation: Slowly add the Formic acid/TEA azeotrope via syringe.
- Incubation: Stir the mixture at 28–30°C. Monitor by TLC (50% EtOAc/Hexane) or HPLC. Reaction typically completes in 12–16 hours.
- Quench: Dilute the reaction mixture with water (100 mL) and extract with EtOAc (3 x 50 mL).
- Wash: Wash the combined organic layers with saturated (to remove residual formic acid) and brine.
- Isolation: Dry over , filter, and concentrate under reduced pressure.
- Purification: Recrystallize from Toluene/Hexane to upgrade chiral purity if ee < 99%.

Self-Validating Checkpoint: The crude product should show a specific optical rotation

of approximately +28.0° to +30.0° (c=1, MeOH). If the rotation is negative, the wrong catalyst enantiomer was used.

Analytical Characterization

To ensure the material meets pharmaceutical standards, Chiral HPLC is non-negotiable.

Chiral HPLC Method

This method separates the (R)-enantiomer from the (S)-impurity (diastomer).

- Column: Daicel Chiralpak AD-H (Amylose tris(3,5-dimethylphenylcarbamate)), 250 x 4.6 mm, 5 μ m.
- Mobile Phase: n-Hexane : Isopropanol : Trifluoroacetic acid (90 : 10 : 0.1). TFA is required to suppress ionization of the phenol, ensuring sharp peaks.
- Flow Rate: 1.0 mL/min.[\[2\]](#)
- Temperature: 25°C.
- Detection: UV @ 274 nm.

Expected Results:

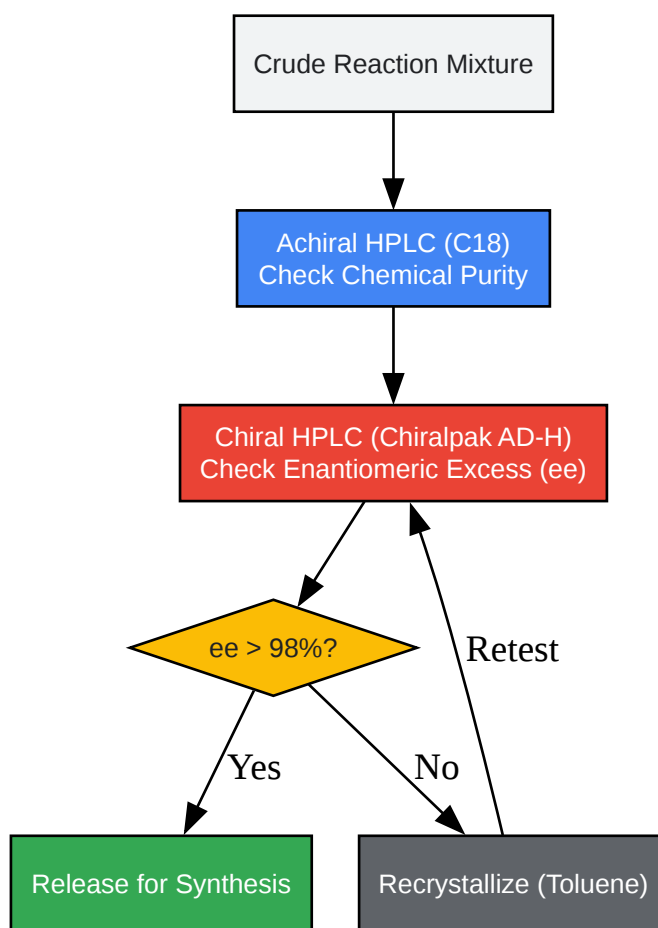
- (S)-Enantiomer (Impurity):

11.5 min

- (R)-Enantiomer (Target):

13.2 min

- Note: Retention times vary by column age; always inject a racemic standard first.



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Figure 2: Analytical decision tree for validating the quality of **(R)-3-(1-Hydroxyethyl)phenol**.

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